

Atypical Femoral Fracture (AFF) Data from the LOFT Trial

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Odanacatib

CAS No.: 603139-19-1

Cat. No.: S549033

[Get Quote](#)

The table below summarizes the key adjudicated AFF data from the Long-Term **Odanacatib** Fracture Trial (LOFT), a major Phase 3 study [1] [2].

Trial Arm	Number of Patients with AFF	Incidence (per 100 patient-years)	Total Number of Low-Energy ST/FS Fractures
Odanacatib (50 mg/week)	10 patients (12 fractures)	0.03	24
Placebo	0 patients	0.00	6

Key Trial Design Notes:

- Population:** Postmenopausal women aged ≥ 65 years with osteoporosis [1].
- Duration:** Mean follow-up of approximately 34 months in the event-driven trial [2].
- Adjudication:** Fractures were prospectively assessed using predefined criteria [1].

FAQs on Odanacatib and AFF Risk

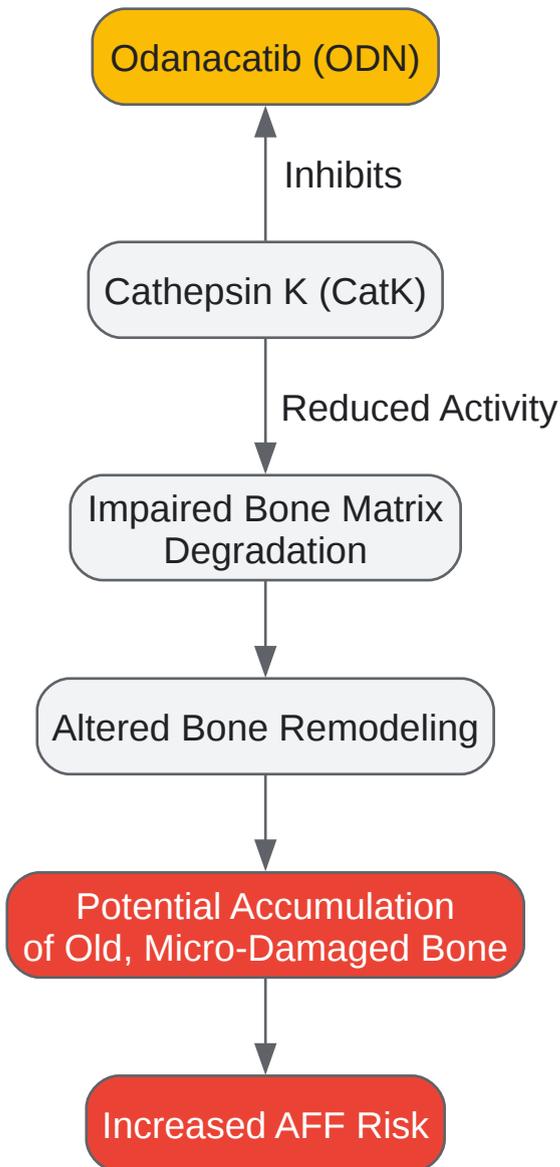
What was the overall fracture risk profile of odanacatib? Despite the increased risk of AFF, **odanacatib** demonstrated a robust overall reduction in fracture risk. It significantly reduced the rates of hip, vertebral,

and nonvertebral fractures compared to placebo [2]. The benefit-risk profile must be evaluated on a patient-by-patient basis.

How do the AFFs associated with odanacatib compare to those linked to bisphosphonates? Some analyses within the LOFT trial noted that the AFFs in the **odanacatib** group differed from classic bisphosphonate-associated AFFs. **Importantly, none of the AFFs in the odanacatib group were spontaneous;** all occurred with some degree of trauma. The patients who experienced AFFs also had severe osteoporosis at baseline [2].

What is the proposed mechanism for AFF risk with odanacatib? **Odanacatib** is a selective inhibitor of **cathepsin K**, an enzyme secreted by osteoclasts that is crucial for breaking down bone's organic matrix (primarily type I collagen) during bone resorption [1] [3]. By inhibiting cathepsin K, **odanacatib** reduces bone resorption without causing a sustained, profound suppression of bone formation, which is a key difference from bisphosphonates [1] [3]. This unique mechanism disrupts the normal bone remodeling cycle, potentially leading to altered bone material properties over time.

The following diagram illustrates this targeted mechanism and its potential consequences in the bone remodeling process.



[Click to download full resolution via product page](#)

Experimental & Clinical Monitoring Considerations

For researchers and clinicians, monitoring the following parameters is crucial for assessing the therapeutic and safety profile of cathepsin K inhibitors like **odanacatib**.

- **Bone Turnover Markers:** Track specific biochemical markers to understand the drug's effect.
 - **Bone Resorption Marker: Urinary NTx/Cr** (N-terminal telopeptide of type I collagen). **Odanacatib** causes a rapid and significant decrease in this marker, as it directly reflects the

inhibition of collagen breakdown [2].

- **Bone Formation Marker: Serum P1NP** (Procollagen Type I N-Terminal Propeptide). Unlike bisphosphonates, **odanacatib** leads to only a transient, modest decrease in P1NP, which returns to baseline levels with continued treatment [2]. This pattern confirms the dissociative effect on bone resorption and formation.

- **Clinical and Radiographic Monitoring for AFF:**

- **Patient Education:** Advise patients to report any new or unusual dull, aching pain in the groin, hip, or thigh [1].
- **Imaging:** If AFF is suspected, obtain **radiographs of the full femur**. Characteristic features include cortical thickening, a transverse fracture line, and a "beaked" appearance on the lateral cortex [1].
- **Risk Assessment:** Be aware that the risk, though low, is present. The LOFT trial suggested the incidence was not clearly related to treatment duration, warranting vigilance at all stages of therapy [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Incidence of Hip and Subtrochanteric/ Femoral Shaft Fractures in... [pubmed.ncbi.nlm.nih.gov]
2. Efficacy Stays Strong, Side Effects Give Pause Odanacatib [medscape.com]
3. Odanacatib in the Real World: 5 Uses You'll Actually See ... [linkedin.com]

To cite this document: Smolecule. [Atypical Femoral Fracture (AFF) Data from the LOFT Trial]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b549033#odanacatib-atypical-femoral-fracture-risk>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com